Technical Support Center: Preventing NVP-ACQ090 Precipitation

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Compound of Interest	
Compound Name:	*Nvp acq090*
CAS No.:	*362612-47-3*
Cat. No.:	*B1677047*

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Topic: Solubility Optimization & Formulation Protocols for NVP-ACQ090

Executive Summary

NVP-ACQ090 is a potent, dual PI3K/mTOR inhibitor.[1] Like its structural analog NVP-BEZ235 (Dactolisib), it possesses a rigid, planar heteroaromatic scaffold that confers high potency but results in extremely low aqueous solubility and high lipophilicity (cLogP > 4.0).

The "crashing out" (precipitation) you are observing is a thermodynamic inevitability when a concentrated hydrophobic stock solution (in DMSO) is introduced directly into a high-polarity aqueous buffer (PBS, media). This guide provides the Stepwise Intermediate Dilution (SID) protocol to mitigate this, ensuring consistent biological data.

Part 1: Stock Solution Preparation (The Foundation)

Critical Rule: Never attempt to dissolve crystalline NVP-ACQ090 directly in aqueous buffers (PBS, Saline, Water). It will form a suspension that cannot be accurately dosed.

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Protocol A: Preparation of 10 mM Master Stock

- Solvent Selection: Use anhydrous DMSO (Dimethyl Sulfoxide), Grade ≥99.9%.
  - Why? Even trace water in hygroscopic DMSO can initiate micro-precipitation inside the stock vial over time.
- Calculation:
  - Molecular Weight (MW) of NVP-ACQ090 ≈ 478.5 g/mol (Verify against your specific batch CoA).
  - Target Concentration: 10 mM.
  - Example: Dissolve 4.78 mg of powder in 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 1 minute. If particulates remain, sonicate in a water bath at 37°C for 5–10 minutes.
- Storage: Aliquot into single-use amber vials (to prevent freeze-thaw cycles) and store at -80°C.

Part 2: The "Danger Zone" – Aqueous Dilution

The Common Mistake: Injecting 1 µL of 10 mM DMSO stock directly into 1 mL of cell culture media. The Consequence: The local concentration of drug at the pipette tip exceeds the solubility limit instantly, creating "micro-crystals" that are invisible to the naked eye but skew IC50 curves.

Protocol B: The Stepwise Intermediate Dilution (SID) Method

This method reduces the "solvent shock" by gradually changing the polarity of the environment.

Goal: Prepare a 10 µM Working Solution in Media (0.1% DMSO final).

Step 1: The Intermediate Stock (100x)

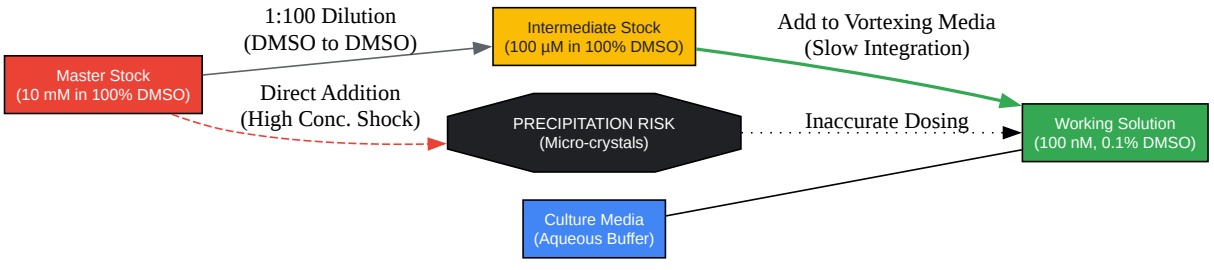
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- Dilute the 10 mM Master Stock 1:100 in pure DMSO (not water!).
- Action: Add 10 µL of 10 mM Stock to 990 µL DMSO.
- Result:100 µM Intermediate Stock (still in 100% DMSO).
  - Why? This ensures your pipetting volume for the final step is manageable and accurate.

Step 2: The Aqueous Transition (Critical)

- Do NOT add the DMSO solution to the media.
- DO add the media to the DMSO solution (if pre-diluting in a tube) OR add the DMSO solution to a large volume of rapidly stirring media.
- Best Practice for Plates:
  - Place your cell culture media (e.g., 9.99 mL) in a tube.
  - While vortexing the media gently, add 10 µL of the 100 µM Intermediate Stock.
  - Result:100 nM Final Concentration (0.1% DMSO).

Visual Workflow (Graphviz):



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Figure 1: The Stepwise Intermediate Dilution (SID) workflow prevents local supersaturation and precipitation compared to direct addition.

Part 3: In Vivo / High-Concentration Formulation

For animal studies (IP/PO), simple DMSO/Water mixtures will fail. You require a vehicle that maintains solubility via co-solvents and surfactants.

Recommended Vehicle: NMP/PEG System

This is the industry standard for hydrophobic PI3K inhibitors (e.g., NVP-BEZ235).

Component	Function	Concentration (v/v)
NMP (N-methyl-2-pyrrolidone)	Primary Solubilizer (Organic)	10%
PEG 300 (Polyethylene Glycol)	Co-solvent / Viscosity Agent	90%

Preparation Protocol:

- Weigh the required amount of NVP-ACQ090 powder.
- Add the calculated volume of NMP (10% of total volume).
- Vortex/Sonicate until the solution is completely clear and yellow. Do not proceed if cloudy.
- Slowly add PEG 300 (90% of total volume) while vortexing.
- Note: This formulation is anhydrous. If aqueous buffer (saline) is required, it must be added last and usually cannot exceed 10-20% of the total volume without causing precipitation.

Part 4: Troubleshooting FAQ

Q1: My solution turns cloudy immediately upon adding it to PBS. Why? A: You likely exceeded the Thermodynamic Solubility Limit.

- Explanation: NVP-ACQ090 is hydrophobic. In PBS, the high ionic strength "salts out" the drug.

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- Fix: Switch to the SID Method (Part 2). If you need >10 µM in aqueous buffer, you must add a solubilizer like 0.5% Methylcellulose or Tween 80 to the buffer before adding the drug.

Q2: Can I use Ethanol instead of DMSO? A:No.

- NVP-ACQ090 has significantly lower solubility in ethanol than in DMSO. Using ethanol increases the risk of precipitation when hitting the aqueous phase. Stick to DMSO or NMP.

Q3: I see "crystals" in my cell culture plate after 24 hours. Is my data valid? A:No.

- Crystals indicate the drug is no longer in solution, meaning the cells are not receiving the calculated dose.

- Fix: Lower the working concentration. If you are testing at >10 µM, this is likely an artifact. Most PI3K inhibitors have IC50s in the nanomolar range; testing above 10 µM is often unnecessary and physically impossible for these chemotypes.

Q4: How do I sterilize the solution? A:

- DMSO Stock: Do not filter (filters can dissolve in DMSO or bind the drug). Prepare aseptically.

- Aqueous Working Solution: Use a 0.22 µm PVDF or PES syringe filter.

- Warning: Nylon filters bind hydrophobic drugs strongly. Avoid Nylon.

References

- Maira, S. M., et al. (2008). "Identification and characterization of NVP-BEZ235, a new orally available dual phosphatidylinositol 3-kinase/mammalian target of rapamycin inhibitor with potent in vivo antitumor activity." Molecular Cancer Therapeutics.

- Lipinski, C. A. (2000). "Drug-like properties and the causes of poor solubility and poor permeability."[2] Journal of Pharmacological and Toxicological Methods.

- Novartis Institutes for BioMedical Research. (2010). "Formulation of poorly soluble drugs for preclinical studies." Standard Operating Procedures (General Guidelines for PI3K Inhibitors).

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- MedChemExpress. (2024). "PI3K/mTOR Inhibitor Solubility Guidelines."

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Sources

- 1. selleckchem.com [selleckchem.com]
- 2. Discovery of the Highly Potent PI3K/mTOR Dual Inhibitor PF-04979064 through Structure-Based Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
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